

3-Fluoro-DL-valine spectral data characterization

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

[Get Quote](#)

Chemical Identity and Properties

The table below summarizes the key chemical and physical property information for **3-Fluoro-DL-valine** found in the search results.

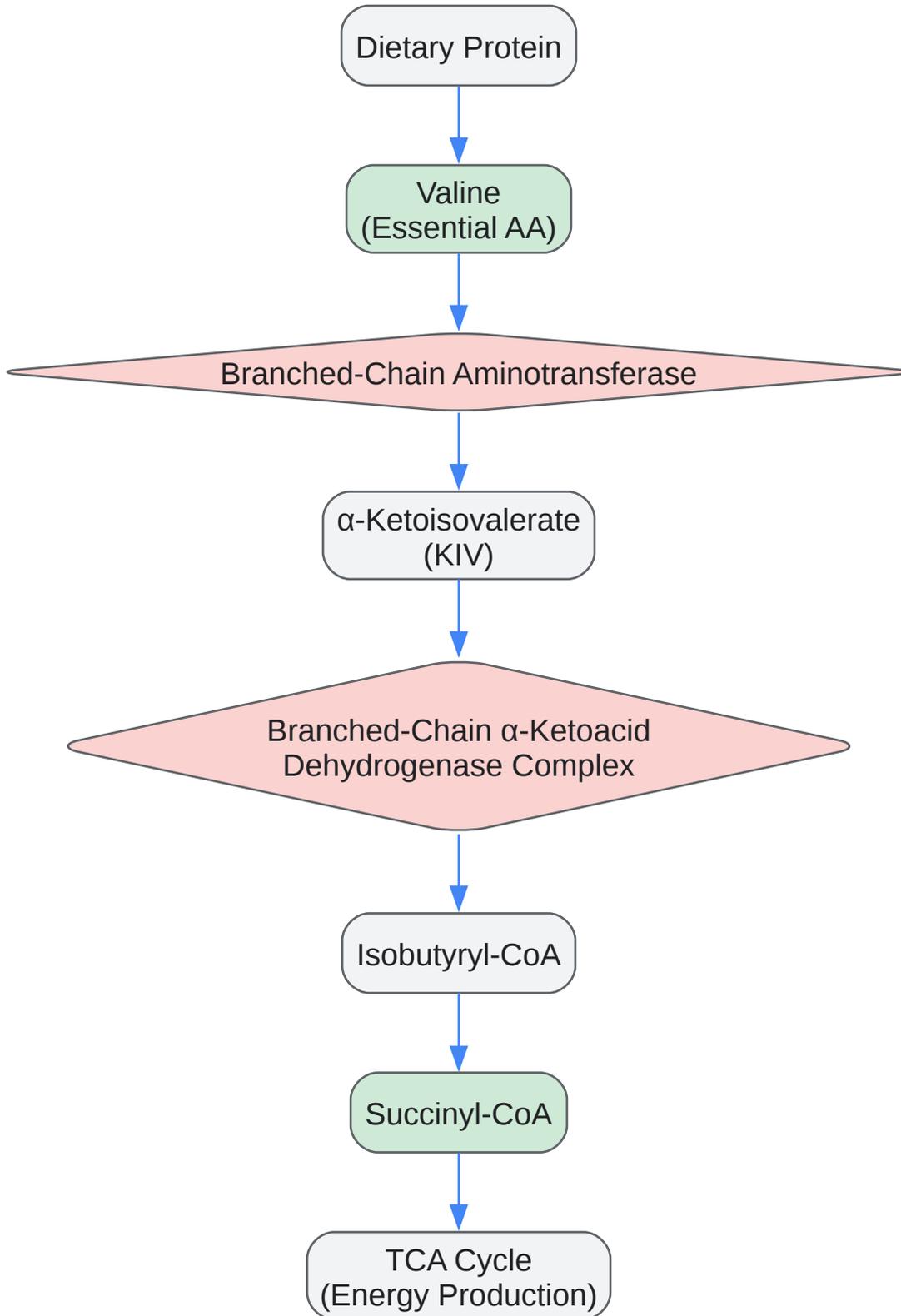
Property	Value
CAS Number	43163-94-6 [1] [2]
Molecular Formula	C ₅ H ₁₀ FNO ₂ [1] [2]
Molecular Weight	135.14 g/mol [2]
IUPAC Name	2-amino-3-fluoro-3-methylbutanoic acid [2]
SMILES	CC(C)(F)C(N)C(O)=O [1] [2]
Purity / Assay	≥99.0% [1] / 94% [2]
Form	White powder [1]
Melting Point	~210 °C (dec.) [1] / ~250°C (decomposition) [2]

Property	Value
Application	Peptide synthesis [1]

Biological Context of Valine

To help with your research in drug development, the following diagram illustrates the key metabolic role of valine in humans. **3-Fluoro-DL-valine** may be used to study or disrupt this pathway.

Valine Metabolic Pathway in Humans



[Click to download full resolution via product page](#)

This diagram shows that valine is an **essential amino acid**, meaning it must be obtained from the diet as the human body cannot synthesize it [3]. Its catabolism (breakdown) is a key energy-producing pathway, particularly in muscle tissue [3].

Key Experimental Considerations

- **Handling and Storage:** This compound is classified as a combustible solid and should be stored at ambient temperatures [2]. When handling, use appropriate personal protective equipment (PPE) such as gloves, eyeshields, and a US N95 respirator [1].
- **Primary Application:** The documented use for **3-Fluoro-DL-valine** is in **solution-phase peptide synthesis** [1]. Fluorinated amino acids like this one are often incorporated into peptides to modify their stability, biological activity, or physicochemical properties.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]
2. 3-Fluoro-DL-valine, 94%, Thermo Scientific Chemicals [fishersci.ca]
3. Valine [en.wikipedia.org]

To cite this document: Smolecule. [3-Fluoro-DL-valine spectral data characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b752006#3-fluoro-dl-valine-spectral-data-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com